

# Butyl 4-methylbenzenesulfonate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Butyl 4-methylbenzenesulfonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Butyl 4-methylbenzenesulfonate**, a versatile reagent in organic synthesis, particularly relevant to drug development and materials science. This document outlines its chemical properties, detailed synthesis and purification protocols, and key chemical transformations.

## Core Molecular and Physical Properties

**Butyl 4-methylbenzenesulfonate**, also known as butyl tosylate, is the ester of butanol and 4-methylbenzenesulfonic acid. It is a stable and effective alkylating agent due to the excellent leaving group nature of the tosylate anion.

Property	Value	Citation(s)
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O <sub>3</sub> S	[1]
Molecular Weight	228.31 g/mol	[1]
CAS Number	778-28-9	[2]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	170-172 °C at 10 mmHg	[3][4]
Density	1.12 g/mL	[4]

# Synthesis of Butyl 4-methylbenzenesulfonate

The most common and efficient synthesis of **Butyl 4-methylbenzenesulfonate** involves the reaction of p-toluenesulfonyl chloride with n-butanol. This reaction, a classic example of tosylation, proceeds via a nucleophilic attack of the alcohol's oxygen on the sulfur atom of the sulfonyl chloride.<sup>[3]</sup>

## Experimental Protocol: Synthesis

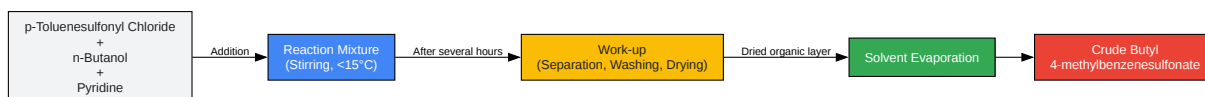
Materials:

- p-Toluenesulfonyl chloride
- n-Butanol
- Pyridine (or another suitable base like triethylamine)
- Diethyl ether (or other suitable extraction solvent)
- 5 N Sodium hydroxide solution
- Anhydrous potassium carbonate

Procedure:

- In a round-bottomed flask equipped with a mechanical stirrer and a dropping funnel, dissolve p-toluenesulfonyl chloride in a suitable solvent such as diethyl ether.
- Cool the flask in an ice bath to below 15°C.<sup>[5]</sup>
- Slowly add a solution of n-butanol and pyridine (acting as a base to neutralize the HCl byproduct) to the stirred solution of p-toluenesulfonyl chloride. Maintain the temperature below 15°C throughout the addition.<sup>[3][5]</sup>
- After the addition is complete, continue stirring the reaction mixture for several hours at room temperature to ensure the reaction goes to completion.<sup>[5]</sup>
- Work-up:

- Separate the oily layer from the aqueous layer.
- Add petroleum ether or benzene to the oily layer to facilitate separation and wash it thoroughly with a 10% sodium hydroxide solution.[5]
- Dry the organic layer over anhydrous potassium carbonate.[5]
- Filter the solution to remove the drying agent.
- Remove the solvent by distillation. This can be conveniently done by adding the solution from a separatory funnel to a Claisen flask heated on a steam bath.[5]



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Synthesis Workflow for **Butyl 4-methylbenzenesulfonate**.

## Purification

The crude **Butyl 4-methylbenzenesulfonate** is typically purified by vacuum distillation to yield a high-purity product.[3]

## Experimental Protocol: Vacuum Distillation

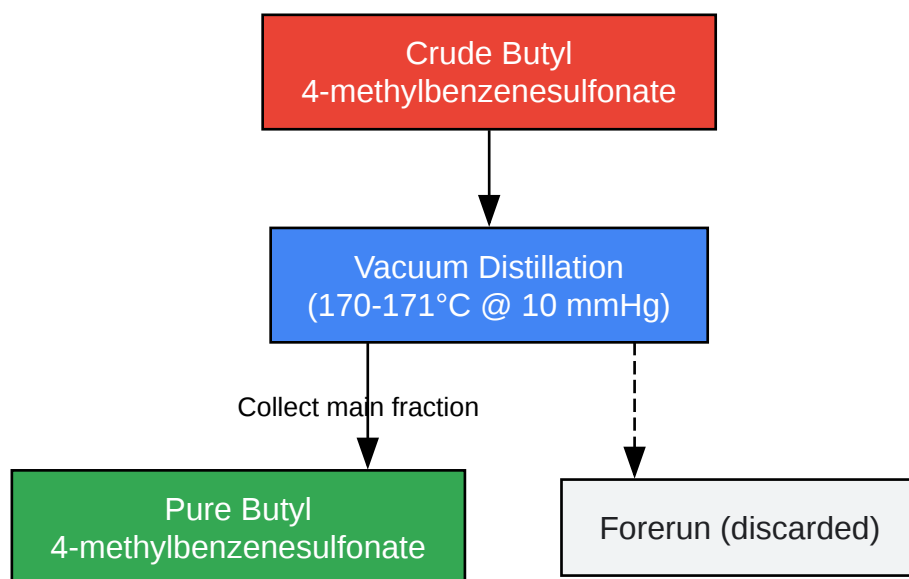
Apparatus:

- Claisen flask
- Vacuum source (vacuum pump or water aspirator)
- Heating mantle
- Condenser

- Receiving flask

Procedure:

- Assemble the vacuum distillation apparatus. Ensure all ground glass joints are properly greased to maintain a good seal.
- Transfer the crude **Butyl 4-methylbenzenesulfonate** to the Claisen flask.
- Begin reducing the pressure inside the apparatus using the vacuum source.[6]
- Once a stable low pressure is achieved, begin heating the Claisen flask.[6]
- Collect the fraction that distills at 170-171°C under a pressure of 10 mmHg. A forerun may be collected at a lower temperature.[5]
- After the distillation is complete, allow the apparatus to cool to room temperature before slowly reintroducing air into the system.[6]



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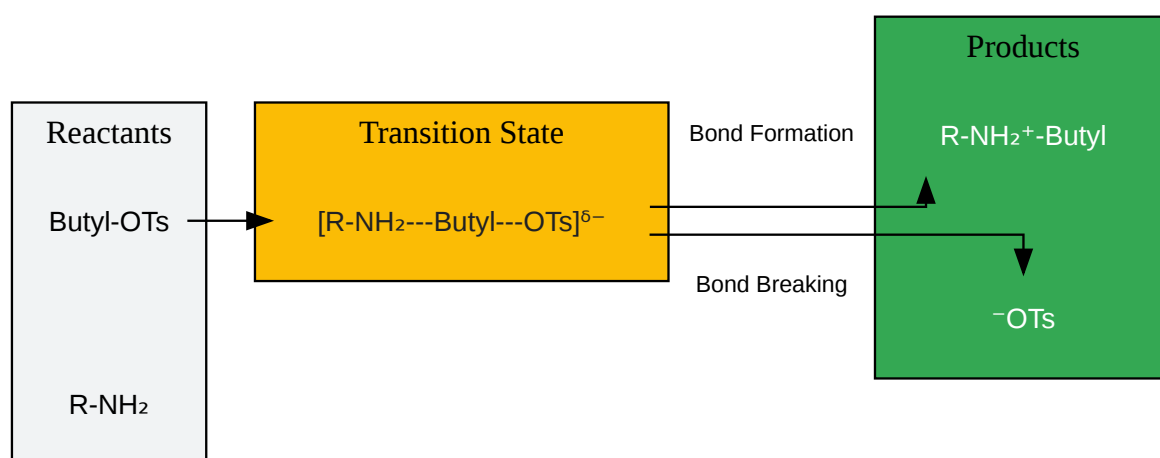
Purification Workflow for **Butyl 4-methylbenzenesulfonate**.

## Chemical Reactions and Mechanisms

**Butyl 4-methylbenzenesulfonate** is an excellent substrate for bimolecular nucleophilic substitution ( $S_N2$ ) reactions. The tosylate group is a highly effective leaving group, facilitating the attack of a wide range of nucleophiles on the butyl chain.

## $S_N2$ Reaction with Amines

A common application in drug development is the reaction of tosylates with amines to form substituted amines. The reaction proceeds via a backside attack of the amine nucleophile on the carbon atom attached to the tosylate group, leading to an inversion of stereochemistry if the carbon is a chiral center.[7]



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